

1,12-Dodecanediamine corrosion inhibitor application

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Compound Focus: 1,12-Dodecanediamine

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Documented Applications and Performance Data

While a dedicated "Application Note" for DA122 as a corrosion inhibitor was not located, the tables below summarize its documented roles and quantitative performance in related industrial applications.

Table 1: Documented Industrial Applications of 1,12-Dodecanediamine

Application Area	Specific Function	Key Findings & Performance Data	Citation
Mineral Flotation	Combined collector with sodium oleate (NaOL) for spodumene separation [1].	Under optimal conditions, the NaOL/DA122 combination increased spodumene recovery by 10.13% compared to a traditional NaOL/DDA collector, achieving 82.16% recovery [1].	
Corrosion Inhibition	Utilized in the synthesis of corrosion inhibitors for steel applications [1].	Specific quantitative efficiency data for the final synthesized compounds is not provided in the available report [1].	
Chemical Synthesis	Building block for polymers (e.g., polyesteramide) and	Imparts properties like mechanical strength and biodegradability to polymers; also used	

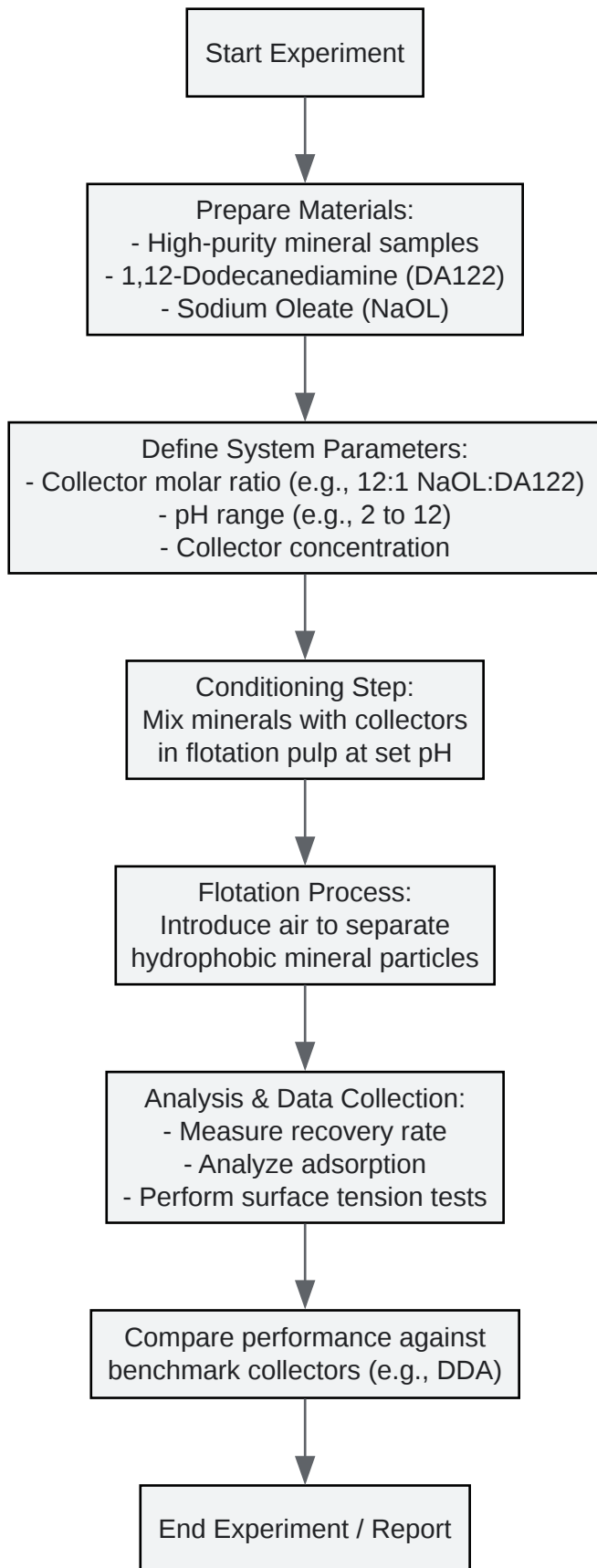
Application Area	Specific Function	Key Findings & Performance Data	Citation
	other chemical intermediates [1] [2].	in synthesizing titanium oxide nanosheets [1] [2].	

Table 2: Experimental Performance in Flotation

Parameter	Performance Data for NaOL/DA122 Collector
Optimal Molar Ratio (NaOL:DA122)	12:1 [1]
Spodumene Recovery Rate	82.16% [1]
Comparative Improvement	10.13% increase over NaOL/DDA collector [1]
Proposed Mechanism	Coadsorption via electrostatic attraction and hydrogen bonding, leading to a hydrophobic surface on the target mineral [1].

Experimental Protocol for Flotation Application

The following workflow and detailed protocol are adapted from a study on using a DA122-based collector for spodumene flotation [1]. This serves as a template for how DA122 can be incorporated into a rigorous industrial process.



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Detailed Procedure: Flotation Separation of Spodumene from Feldspar

This protocol evaluates the efficiency of a combined collector of sodium oleate (NaOL) and **1,12-dodecanediamine** (DA122) in the flotation separation of spodumene from feldspar [1].

• 1. Materials and Reagents

- **Mineral Samples:** High-purity spodumene and feldspar, crushed, ground, and sieved to a particle size of $-0.105 +0.038$ mm [1].
- **Collectors:** **1,12-Dodecanediamine** (DA122) and sodium oleate (NaOL). Prepare fresh aqueous solutions for each experiment [1].
- **pH Modifiers:** Hydrochloric acid (HCl) and sodium hydroxide (NaOH) solutions for pH adjustment [1].

• 2. Experimental Setup

- **Flotation Apparatus:** A micro-flotation machine (e.g., an XFG-type laboratory flotation cell).
- **Environment:** Conduct experiments at a stable ambient temperature (e.g., 25°C).

• 3. Methodology

- **Pulp Preparation:** Place a 2.0-gram sample of a single mineral (spodumene or feldspar) into the flotation cell. Add deionized water to achieve a solid mass concentration of 10% [1].
- **Conditioning:** Stir the pulp for 1 minute. Adjust the pH to the desired value (e.g., pH 8). Add the collector solutions (NaOL and DA122 at the specified molar ratio) to the pulp and condition for 3 minutes [1].
- **Flotation:** Introduce air at a flow rate of 20 mL/min for 4 minutes. Collect the floated (concentrate) and non-floated (tailing) products [1].
- **Analysis:** Filter, dry, and weigh the floated and non-floated products. Calculate the mineral recovery based on mass.
 - **Recovery (%)** = $[\text{Mass of Concentrate} / (\text{Mass of Concentrate} + \text{Mass of Tailing})] \times 100$ [1].

• 4. Performance Optimization

- Systematically vary parameters to find optimal conditions:

- **NaOL to DA122 Molar Ratio:** Test ratios from 1:1 to 15:1 [1].
- **pH:** Evaluate recovery across a wide pH range (e.g., 2 to 12) [1].
- **Total Collector Concentration.**

Key Considerations and Future Outlook

- **Corrosion Inhibitor Synthesis:** DA122 is noted as a starting material for synthesizing other corrosion inhibitors [1] [3]. The pathway involves chemical modification to create derivatives with enhanced surface-active properties.
- **Synergistic Effects:** Research highlights that mixed anionic/cationic surfactant systems, like NaOL/DA122, exhibit strong synergistic effects. This results in high surface activity, lower critical micelle concentration, and improved performance in processes like flotation, which could be relevant for designing corrosion inhibition formulations [1].
- **Environmental and Safety Profile:** While some diamine derivatives are designed to be environmentally friendly [4], the specific toxicity and biodegradability profile of DA122 should be thoroughly evaluated as part of any safety protocol.

Knowledge Gaps and Limitations

This analysis is constrained by the available public research. Key limitations include:

- **No Direct Corrosion Data:** The search did not yield specific quantitative data or detailed protocols for using pure DA122 as a corrosion inhibitor for metals in acidic or alkaline media. The mentioned use is primarily as a chemical precursor [1] [3].
- **Limited Mechanistic Studies:** A detailed molecular-level mechanism of action for DA122 (e.g., adsorption energies, interaction sites on metal surfaces) in corrosion inhibition was not available in the searched literature.

Future research should focus on generating standardized corrosion inhibition efficiency data (e.g., using electrochemical impedance spectroscopy and potentiodynamic polarization) for DA122 across various media and metal substrates.

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References

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